

# Application Notes and Protocols: BMS-561392 in Collagen-Induced Arthritis (CIA) Model

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *BMS-561392 formate*

Cat. No.: *B12385739*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

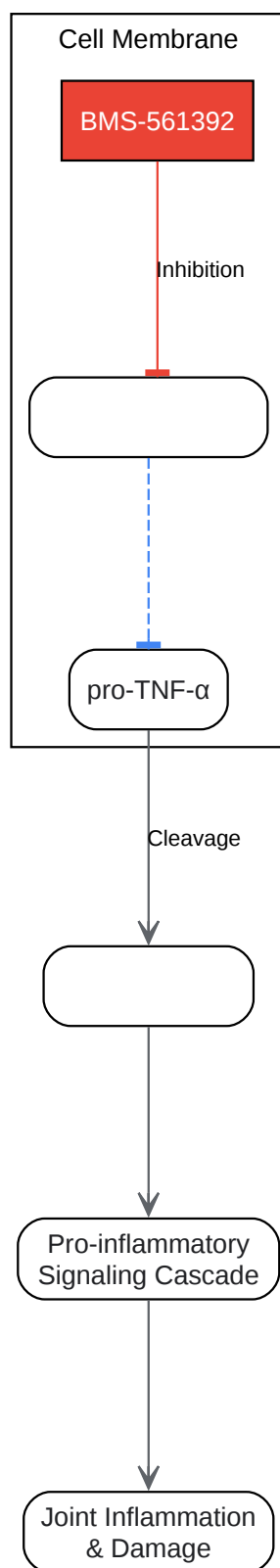
## Introduction

BMS-561392, also known as DPC-333, is a potent and selective, orally bioavailable inhibitor of Tumor Necrosis Factor-alpha Converting Enzyme (TACE), also known as ADAM17.[1] TACE is a critical enzyme responsible for the cleavage of membrane-bound pro-TNF- $\alpha$  into its soluble, active form, a key cytokine implicated in the pathogenesis of rheumatoid arthritis (RA).[1][2] By inhibiting TACE, BMS-561392 effectively reduces the levels of soluble TNF- $\alpha$ , thereby mitigating the inflammatory cascade. Preclinical studies have demonstrated the efficacy of BMS-561392 in animal models of arthritis, suggesting its therapeutic potential for RA.[3] These application notes provide a summary of the available data and detailed protocols for the utilization of BMS-561392 in the collagen-induced arthritis (CIA) mouse model, a widely used preclinical model that mimics many aspects of human RA.

## Mechanism of Action

BMS-561392 exerts its anti-inflammatory effects by selectively inhibiting the metalloproteinase TACE. This inhibition prevents the proteolytic processing of pro-TNF- $\alpha$  on the cell surface, leading to a significant reduction in the release of soluble TNF- $\alpha$ . The subsequent decrease in

circulating TNF- $\alpha$  levels disrupts the downstream inflammatory signaling pathways that contribute to the joint inflammation, cartilage degradation, and bone erosion characteristic of rheumatoid arthritis.



[Click to download full resolution via product page](#)

**Figure 1:** Mechanism of Action of BMS-561392.

## Data Presentation

The following tables summarize the in vitro and in vivo pharmacological data for BMS-561392.

Table 1: In Vitro Activity of BMS-561392

Parameter	Value	Reference
TACE Inhibition (Ki)	0.3 nM	[4]

Table 2: In Vivo Efficacy of BMS-561392 in Mouse Models

Model	Species	Dosage	Route	Treatment Schedule	Key Findings	Reference
LPS-induced TNF- $\alpha$ Release	Mouse	ED <sub>50</sub> : 6 mg/kg	Oral	Not Specified	Suppression of TNF- $\alpha$ production	[4]
Contact Hypersensitivity	Mouse	ED <sub>50</sub> : 10 mg/kg	Oral	Not Specified	Suppression of hypersensitivity reaction	[4]
Collagen Antibody-Induced Arthritis (CAIA)	Mouse	10.5 mg/kg	Twice Daily	12 days	Reduction in clinical score per paw from 1.5 to 0.4; comparable to etanercept.	[3]
Passive Transfer Collagen-Induced Arthritis	Mouse	Not Specified	Not Specified	Not Specified	Dose-dependent clinical and histological improvement.	[4]
Established Collagen-Induced Arthritis	Rat	Not Specified	Not Specified	Not Specified	Effects comparable to etanercept.	[4]

## Experimental Protocols

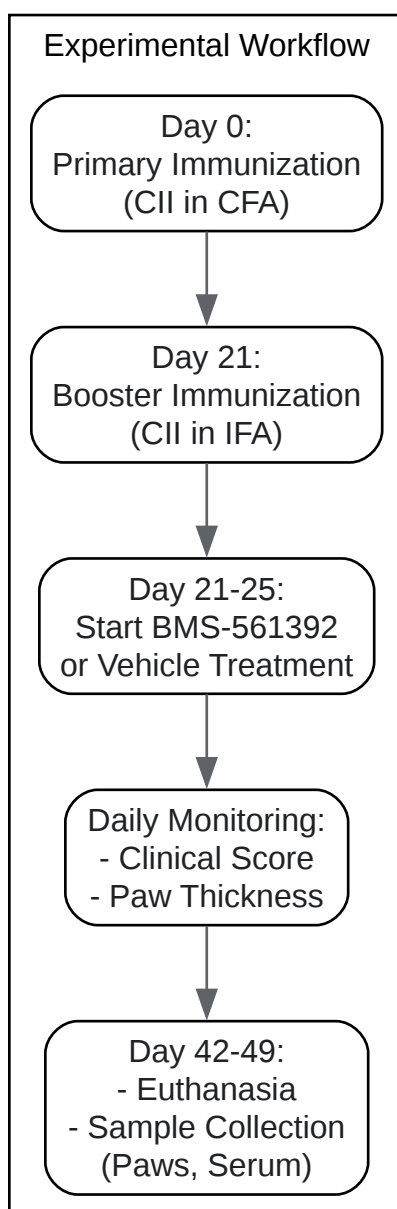
## Protocol 1: Prophylactic Treatment in a Mouse Collagen-Induced Arthritis (CIA) Model

This protocol is a standard procedure for inducing CIA and can be adapted for evaluating the prophylactic efficacy of BMS-561392.

### 1. Materials:

- BMS-561392
- Vehicle for BMS-561392 (e.g., 0.5% methylcellulose)
- Male DBA/1 mice (8-10 weeks old)
- Bovine type II collagen (CII)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Incomplete Freund's Adjuvant (IFA)
- 0.1 M acetic acid
- Syringes and needles (27G)
- Calipers for paw thickness measurement

### 2. Experimental Workflow:



[Click to download full resolution via product page](#)

**Figure 2:** Prophylactic Treatment Workflow in CIA Model.

### 3. Detailed Procedure:

- Day 0: Primary Immunization:
- Prepare an emulsion of bovine type II collagen (2 mg/mL) in 0.1 M acetic acid with an equal volume of Complete Freund's Adjuvant (CFA) to a final concentration of 1 mg/mL collagen.
- Anesthetize mice and administer 100  $\mu$ L of the emulsion intradermally at the base of the tail.

- Day 21: Booster Immunization:
- Prepare an emulsion of bovine type II collagen (2 mg/mL) in 0.1 M acetic acid with an equal volume of Incomplete Freund's Adjuvant (IFA).
- Administer 100  $\mu$ L of the booster emulsion intradermally at a site near the primary injection.
- Treatment Administration (Starting Day 21-25):
- Based on the reported oral efficacy, a suggested starting dose is 10-20 mg/kg of BMS-561392 administered orally twice daily. A dose-response study is recommended.
- Prepare a suspension of BMS-561392 in a suitable vehicle (e.g., 0.5% methylcellulose).
- Administer the BMS-561392 suspension or vehicle to the respective groups of mice via oral gavage.
- Monitoring and Evaluation:
- Monitor the mice daily for the onset and severity of arthritis, typically starting from day 21.
- Score the severity of arthritis in each paw on a scale of 0-4 (0=normal, 1=mild swelling and/or erythema, 2=moderate swelling, 3=severe swelling with joint rigidity, 4=maximal inflammation with ankylosis). The maximum score per mouse is 16.
- Measure paw thickness using calipers every other day.
- Endpoint Analysis (Day 42-49):
- At the end of the study, euthanize the mice.
- Collect hind paws for histological analysis of joint inflammation, cartilage destruction, and bone erosion.
- Collect blood for serum analysis of anti-collagen antibodies and inflammatory cytokines (e.g., TNF- $\alpha$ , IL-6).

## Protocol 2: Therapeutic Treatment in a Mouse Collagen Antibody-Induced Arthritis (CAIA) Model

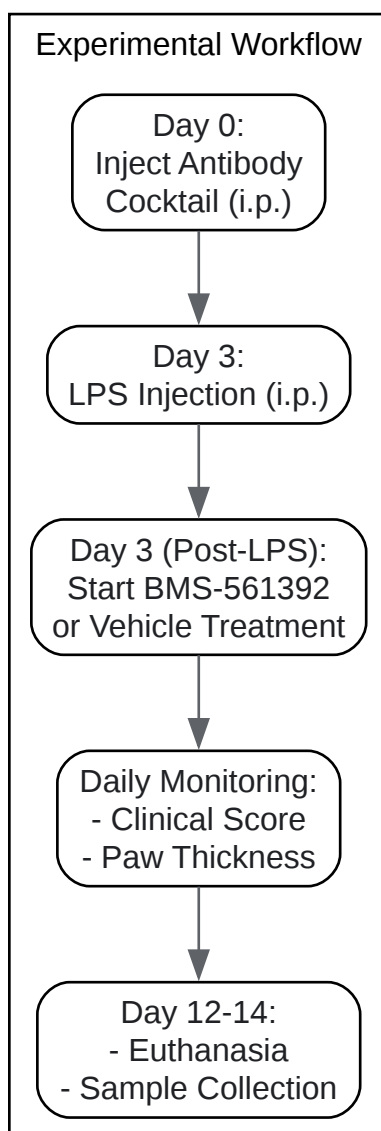
This protocol is based on the model where BMS-561392 has shown significant efficacy.[3]

### 1. Materials:

- BMS-561392
- Vehicle for BMS-561392
- BALB/c mice (8-10 weeks old)
- Arthritogenic monoclonal antibody cocktail against type II collagen

- Lipopolysaccharide (LPS)
- Sterile saline

## 2. Experimental Workflow:



[Click to download full resolution via product page](#)

**Figure 3:** Therapeutic Treatment Workflow in CAIA Model.

## 3. Detailed Procedure:

- Day 0: Antibody Administration:
- Administer the arthritogenic monoclonal antibody cocktail intraperitoneally (i.p.) to each mouse according to the manufacturer's instructions.
- Day 3: LPS Challenge:
- Administer LPS (typically 25-50 µg per mouse) i.p. to synchronize and enhance the inflammatory response.
- Treatment Administration (Starting Day 3, post-LPS):
- Administer BMS-561392 at a dose of 10.5 mg/kg twice daily. The route of administration should be consistent (e.g., oral gavage).
- The control group should receive the vehicle alone.
- Monitoring and Evaluation:
- Monitor and score the clinical signs of arthritis daily as described in Protocol 1.
- Measure paw thickness regularly.
- Endpoint Analysis (Day 12-14):
- Euthanize mice and collect paws for histology and blood for serum analysis as described in Protocol 1.

## Conclusion

BMS-561392 is a potent TACE inhibitor with demonstrated efficacy in preclinical models of arthritis. The provided protocols offer a framework for researchers to further investigate the therapeutic potential of BMS-561392 in the context of rheumatoid arthritis. Careful adherence to these protocols and appropriate dose-response studies will be crucial for obtaining robust and reproducible data. The significant reduction in clinical arthritis scores observed in the CAIA model highlights the promise of TACE inhibition as a therapeutic strategy for inflammatory autoimmune diseases.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [BMS-561392](#). Bristol-Myers Squibb - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [2. Drug insight: tumor necrosis factor-converting enzyme as a pharmaceutical target for rheumatoid arthritis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. medscape.com \[medscape.com\]](#)
- [4. | BioWorld \[bioworld.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: BMS-561392 in Collagen-Induced Arthritis (CIA) Model]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12385739/docs#application-notes-and-protocols-bms-561392-in-collagen-induced-arthritis-cia-model>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

